

CCT241161 handling storage instructions

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Compound Focus: CCT241161

Cat. No.: S548106

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CCT241161: Compound Overview

CCT241161 is an orally active pan-RAF inhibitor that also shows activity against SRC family kinases. Its key molecular and safety characteristics are summarized below [1] [2] [3].

Property	Description
Molecular Formula	$C_{28}H_{27}N_7O_3S$ [1] [2]
Molecular Weight	541.62 g/mol [1] [2]
CAS Number	1163719-91-2 [1] [2]
Physical Form	Light yellow to yellow solid [1]
Storage (Powder)	-20°C (3 years); 4°C (2 years) [1]
Storage (Solution)	-80°C (6 months); -20°C (1 month) [1]
Primary Targets	Pan-RAF (CRAF, BRAF, BRAF ^{V600E}), SRC, LCK [1] [3]
GHS Hazard Codes	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long-lasting effects) [2]

Safe Handling and Storage Protocol

Adherence to safety and storage guidelines is critical for personal safety and compound integrity.

- **Personal Protective Equipment (PPE):** Wear **safety goggles, protective gloves, and impervious clothing** to avoid skin and eye contact. Use a suitable respirator to prevent inhalation of dust or aerosols [2].
- **Engineering Controls:** Handle the compound **only in areas with appropriate exhaust ventilation** to minimize exposure [2].
- **Accidental Release Measures:** Carefully collect spilled material. Avoid generating dust and decontaminate surfaces and equipment with alcohol. Prevent the compound from entering drains or the environment [2].
- **Disposal:** All waste must be disposed of in accordance with local regulations at an approved waste disposal plant [2].

In Vitro Experimental Protocols

The following table summarizes key cell-based assays performed with **CCT241161**, which you can use as a reference for your experimental design [1].

Assay Purpose	Cell Line / Model	Recommended Concentration & Incubation Time	Key Readout / Result
Inhibit MEK/ERK signaling	WM266.4 (BRAF mutant melanoma)	1-100 nM; 24 hours	Western Blot: Dose-dependent inhibition of pMEK and pERK.
Anti-proliferative activity	A375 (BRAF ^{V600E} melanoma)	10 nM (IC ₅₀); 72 hours	CellTiter-Glo Viability Assay: IC ₅₀ = 10 nM.
Anti-proliferative activity	D04 (NRAS mutant melanoma)	0.1-100 µM; not specified	Cell Proliferation Assay: Efficient inhibition of NRAS mutant cell growth.

Assay Purpose	Cell Line / Model	Recommended Concentration & Incubation Time	Key Readout / Result
Inhibit resistant cells	Patient-derived PLX4720-resistant cells	1 μ M; 4 hours	Western Blot: Inhibition of MEK, ERK, and SRC.
Long-term efficacy	A375 (BRAF ^{V600E} melanoma)	0.5 μ M; 20 days	Cell Viability Assay: Sustained inhibition without inducing drug resistance.

In Vivo Administration Protocol

The following methodology is based on studies demonstrating the efficacy of **CCT241161** in mouse xenograft models [1].

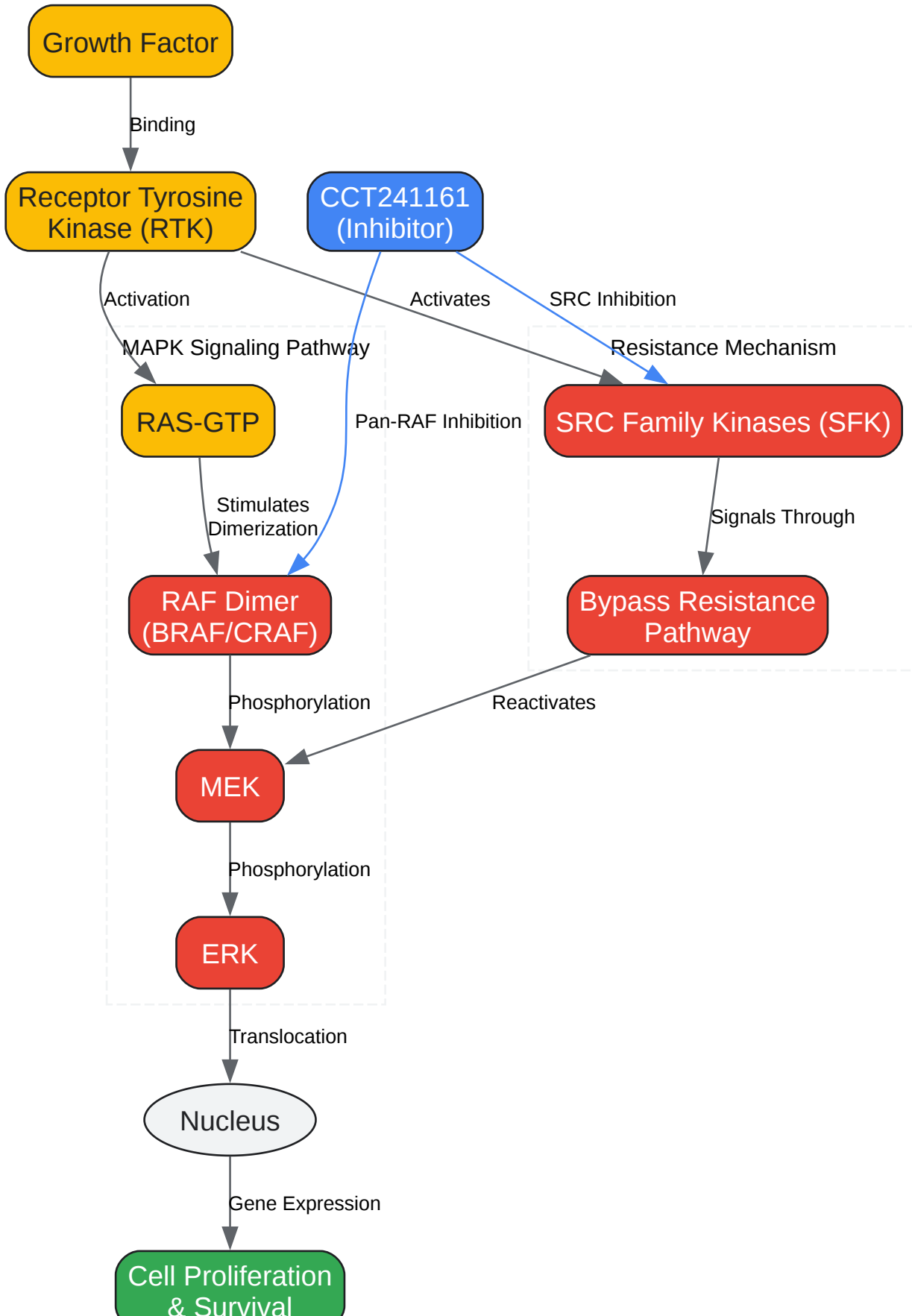
- **Animal Model:** Female nude mice (5-6 weeks old).
- **Xenograft Models:** The protocol has been used successfully in models including:
 - BRAF mutant A375
 - PLX4720-resistant A375 (A375/R)
 - NRAS mutant D04 tumors
- **Dosage and Administration:**
 - **Dosage:** 10 mg/kg or 20 mg/kg [1].
 - **Route:** Oral gavage (per os) [1].
 - **Dosing Schedule:** Once per day for 7 days [1].
- **Expected Outcomes:** The reported results include tumor regression in the mentioned xenograft models, with no significant body weight loss observed in the mice at these dosages [1].

Mechanism of Action and Signaling Pathway

CCT241161 is a paradox-breaking pan-RAF inhibitor. Unlike first-generation RAF inhibitors like vemurafenib, it does not cause paradoxical activation of the ERK pathway in cells with wild-type BRAF or RAS mutations. This is a key therapeutic advantage. Furthermore, its additional inhibition of SRC family kinases helps overcome common resistance mechanisms in melanoma [3].

The diagram below illustrates the signaling pathway targeted by **CCT241161** and its mechanism.

MAPK Pathway and CCT241161 Inhibition



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Key Application Notes for Researchers

- **Target Profile:** **CCT241161** is particularly suited for studying **BRAF and NRAS mutant melanomas**, including those resistant to first-generation BRAF inhibitors like vemurafenib and dabrafenib [1] [3].
- **Paradox-Breaking Advantage:** Its unique property of not inducing paradoxical ERK activation makes it an excellent tool for studying MAPK signaling in systems with high RAS activity or wild-type BRAF backgrounds [3].
- **Solution Stability:** For long-term storage of stock solutions, the **-80°C** condition is recommended to maintain stability over 6 months. Aliquot solutions to avoid repeated freeze-thaw cycles [1].

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References

1. CCT241161 | RAF Inhibitor [medchemexpress.com]
2. CCT241161|1163719-91-2|MSDS [dcchemicals.com]
3. Paradox-Breaking RAF Inhibitors that Also Target SRC Are ... [sciencedirect.com]

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